

3-(1-Piperidiny)butanoic Acid: Technical Monograph & Synthesis Guide

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Compound of Interest

Compound Name: 3-(1-Piperidiny)butanoic acid

CAS No.: 764633-91-2

Cat. No.: B1278994

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Executive Summary

3-(1-Piperidiny)butanoic acid (CAS: 764633-91-2 [free acid]; 237062-39-4 [HCl salt]) is a specialized

-amino acid derivative featuring a piperidine ring attached to the

-carbon of a butyric acid backbone.^{[1][2]} Unlike common

-amino acids, this compound serves as a critical scaffold in the synthesis of complex pharmaceutical agents, including analgesics (e.g., thiambutene class) and peptidomimetics.

This guide provides a rigorous technical analysis for drug development professionals, focusing on the Aza-Michael addition synthesis pathway, physiochemical stability, and its utility as a versatile building block in medicinal chemistry.

Chemical Profile & Physiochemical Data^{[3][4]}

The compound exists primarily as a zwitterion in its free acid form but is most commonly handled as a hydrochloride salt to ensure stability and solubility in aqueous media.

Property	Data	Notes
IUPAC Name	3-(piperidin-1-yl)butanoic acid	Also known as -piperidinobutyric acid
Molecular Formula		Free Acid
Molecular Weight	171.24 g/mol	Free Acid
CAS Number (HCl)	237062-39-4	Preferred form for storage
CAS Number (Free)	764633-91-2	Zwitterionic form
pKa (Calculated)	Acid: ~4.5; Base: ~9.8	Typical for -amino acids
Solubility	High in , MeOH; Low in	HCl salt is highly polar
Chirality	1 Chiral Center (C3)	Synthesized as racemate unless catalyzed

Synthesis: The Aza-Michael Addition Protocol

The most atom-economical and scalable route to **3-(1-piperidiny)butanoic acid** is the Aza-Michael addition of piperidine to crotonic acid. This reaction exploits the soft nucleophilicity of the secondary amine (piperidine) and the electrophilic nature of the

-carbon in the

-unsaturated acid.

Mechanistic Pathway

The reaction proceeds via a 1,4-conjugate addition. Unlike 1,2-addition (which would form an amide), the 1,4-addition is thermodynamically favored under controlled thermal conditions due to the reversibility of the initial attack and the stability of the resulting zwitterion.



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Figure 1: Mechanistic flow of the Aza-Michael addition yielding the target

-amino acid.

Experimental Protocol (Bench Scale)

Objective: Synthesis of **3-(1-piperidinyl)butanoic acid** hydrochloride (10g scale).

Reagents:

- Crotonic Acid (trans-2-butenoic acid): 8.6 g (100 mmol)
- Piperidine: 17.0 g (200 mmol) [2.0 eq to drive equilibrium]
- Solvent: Toluene (for reflux) or Ethanol (for milder conditions)
- Workup: Conc. HCl, Diethyl Ether

Step-by-Step Methodology:

- Reaction Setup: In a 250 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, dissolve crotonic acid (8.6 g) in Toluene (50 mL).
- Nucleophile Addition: Add piperidine (17.0 g) dropwise over 10 minutes. Note: The reaction is exothermic; maintain temperature < 40°C during addition.
- Reflux: Heat the mixture to reflux (110°C) for 6-12 hours. Monitor via TLC (Mobile phase: MeOH/DCM 1:9) for the disappearance of crotonic acid.
- Solvent Removal: Evaporate the toluene and excess piperidine under reduced pressure (Rotavap) to yield a viscous oil (the crude free amino acid).

- Salt Formation: Dissolve the oil in absolute ethanol (20 mL). Place in an ice bath and slowly add concentrated HCl (approx. 10 mL) until pH < 2.
- Crystallization: Add diethyl ether (100 mL) to the ethanolic solution to precipitate the hydrochloride salt. Triturate if necessary.
- Filtration: Filter the white solid, wash with cold ether, and dry under vacuum.

Yield Expectation: 75-85%. Validation:

-NMR (

) should show a doublet at

1.2 ppm (methyl group) and a multiplet at

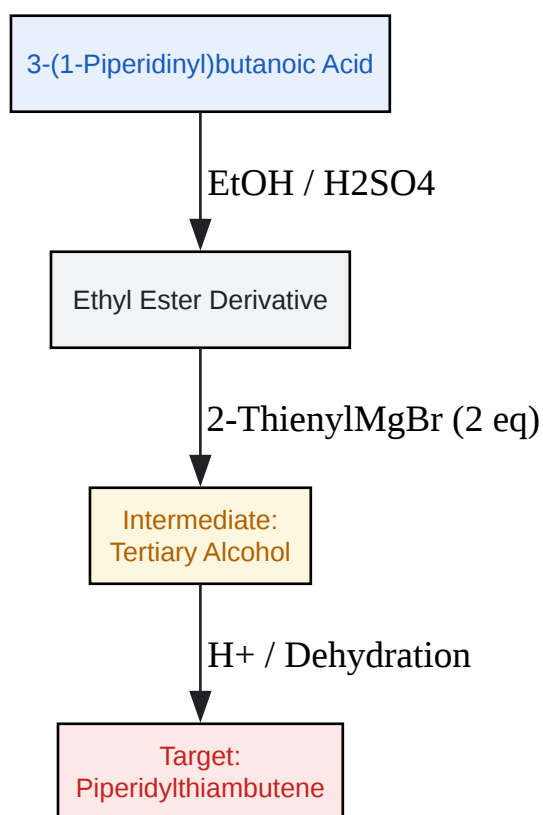
3.5 ppm (CH-N).

Pharmaceutical Applications & Utility

Precursor for Analgesics (Thiambutene Class)

3-(1-Piperidiny)butanoic acid is the direct precursor to Piperidylthiambutene, a potent opioid analgesic. The synthesis involves converting the acid to its ethyl ester, followed by a double Grignard reaction with 2-thienylmagnesium bromide and subsequent dehydration.

Critical Note: While historically significant, this pathway is strictly regulated in many jurisdictions due to the controlled status of the final product.



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Figure 2: Synthetic utility in the production of thiambutene-class analgesics.

Peptidomimetics & Foldamers

In modern drug discovery,

-amino acids like **3-(1-piperidinyl)butanoic acid** are used to introduce specific conformational constraints in peptides:

- **Proteolytic Stability:** The
 - backbone is resistant to standard proteases.
- **-Turn Induction:** The bulky piperidine ring at the
 - position forces the peptide backbone into specific turn geometries, useful for mimicking protein epitopes.

Safety & Handling Protocols

Hazard Classification:

- Skin/Eye Irritant: The free amine and acid are irritants.
- Bioactivity: As a GABA analog precursor, treat with caution regarding potential neuroactivity.

Handling Procedures:

- PPE: Wear nitrile gloves, safety goggles, and a lab coat.
- Ventilation: Handle all piperidine-containing steps in a fume hood (Piperidine has a pungent, amine-like odor and is toxic by inhalation).
- Storage: Store the HCl salt in a desiccator at room temperature. It is hygroscopic.

References

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